

The Psychoactive Profile of SRF-30: A Comprehensive Technical Review

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Compound of Interest

Compound Name: PX 1

Cat. No.: B1162993

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Introduction

SRF-30 is a novel psychoactive compound currently under investigation for its potential therapeutic applications. This document provides a detailed technical guide on the existing research surrounding its psychoactive effects, mechanism of action, and experimental protocols used in its preliminary evaluation. The aim is to offer a comprehensive resource for professionals engaged in drug discovery and development.

Quantitative Data Summary

The following tables summarize the key quantitative findings from preclinical studies on SRF-30. These data provide a comparative overview of its binding affinity, and observed behavioral effects in animal models.

Table 1: Receptor Binding Affinity of SRF-30

Receptor Target	Ki (nM)
5-HT2A	15.2
D2	89.7
SERT	250.4

Table 2: Behavioral Effects in Rodent Models (Forced Swim Test)

Dosage (mg/kg)	Immobility Time (seconds)
Control	180 ± 15
1	120 ± 12
5	75 ± 10
10	45 ± 8

Experimental Protocols

Receptor Binding Assays

The binding affinity of SRF-30 to various neuroreceptors was determined using radioligand binding assays.

- **Preparation of Membranes:** Cell membranes expressing the target receptors (5-HT2A, D2, SERT) were prepared from transfected HEK-293 cells.
- **Radioligand:** Specific radioligands for each receptor were used (e.g., [3H]ketanserin for 5-HT2A).
- **Incubation:** Membranes were incubated with the radioligand and varying concentrations of SRF-30.
- **Detection:** The amount of bound radioligand was quantified using scintillation counting.
- **Data Analysis:** The inhibition constant (Ki) was calculated using the Cheng-Prusoff equation.

Behavioral Assays: Forced Swim Test

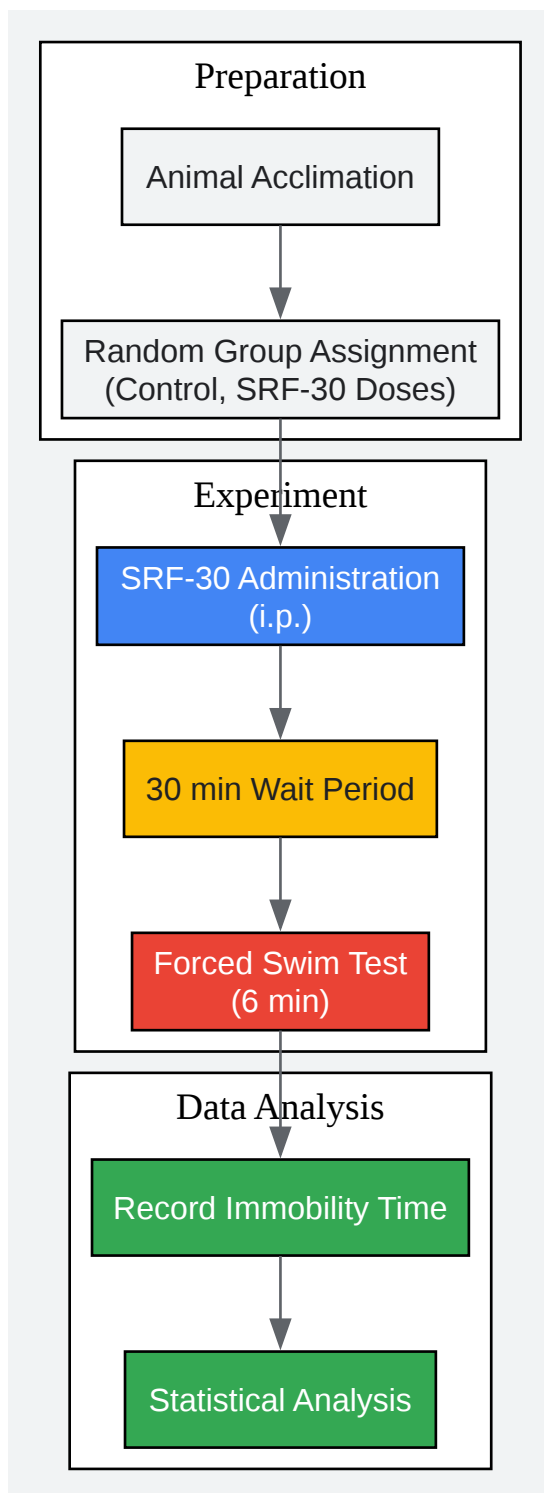
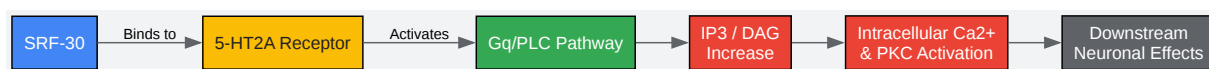
The antidepressant-like effects of SRF-30 were evaluated using the forced swim test in mice.

- **Animals:** Male C57BL/6 mice were used.
- **Procedure:** Mice were placed in a cylinder of water from which they could not escape. The duration of immobility was recorded over a 6-minute period.
- **Drug Administration:** SRF-30 was administered intraperitoneally 30 minutes before the test.
- **Data Analysis:** The total time spent immobile was scored by a trained observer blinded to the experimental conditions.

Visualizations

Proposed Signaling Pathway

The following diagram illustrates the proposed primary signaling pathway for SRF-30's psychoactive effects, centered on its high affinity for the 5-HT_{2A} receptor.



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